

# Essential Safety and Operational Guide for 2-Bromo-3-chloroaniline

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## Compound of Interest

Compound Name: 2-Bromo-3-chloroaniline

Cat. No.: B079519

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2-Bromo-3-chloroaniline** (CAS No: 96558-73-5). Adherence to these guidelines is essential for ensuring personal safety and regulatory compliance in the laboratory.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-3-chloroaniline** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Minimum Requirement
Eye/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2]
Skin	Chemical-impermeable gloves (inspect before use) and fire/flammable resistant, impervious clothing.[1][2]
Respiratory	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][2]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromo-3-chloroaniline** is crucial for safe handling and storage.

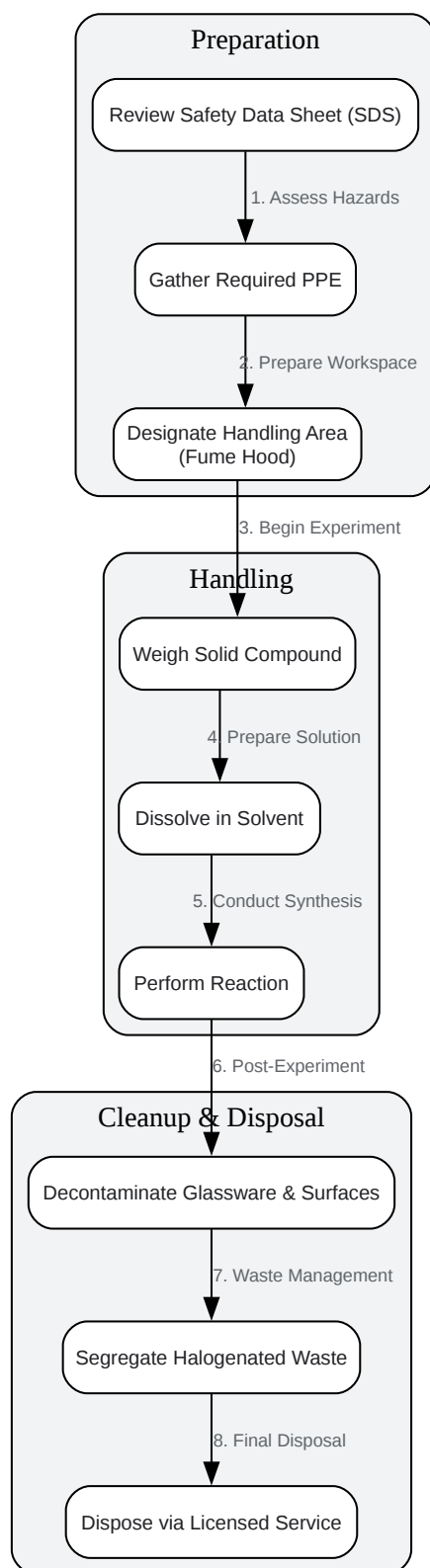
Table 2: Physicochemical Data for **2-Bromo-3-chloroaniline**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrClN
Molecular Weight	206.47 g/mol [3]
Appearance	Solid
Melting Point	41-43 °C[3]
Boiling Point	277 °C[3]
Density	1.7 g/cm <sup>3</sup> [3]
Storage Class	13 - Non Combustible Solids
Occupational Exposure Limits	No data available[2]

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-Bromo-3-chloroaniline** is critical to minimize exposure and prevent accidents. All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[4]</sup><sup>[5]</sup>

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Bromo-3-chloroaniline**.

#### Detailed Steps:

- Preparation:
  - Designate a specific area for handling, such as a chemical fume hood, to ensure adequate ventilation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
  - Assemble and inspect all necessary PPE as detailed in Table 1.
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[\[5\]](#)[\[6\]](#)
- Handling:
  - When weighing the solid, avoid generating dust.[\[1\]](#)
  - If dissolving, add the solid to the solvent slowly.
  - Conduct all manipulations within the designated, ventilated area.
- Accidental Release Measures:
  - In case of a spill, evacuate personnel to a safe area.[\[1\]](#)[\[6\]](#)
  - Avoid dust formation.[\[1\]](#)
  - Use personal protective equipment, including chemical impermeable gloves, during cleanup.[\[1\]](#)[\[6\]](#)
  - Collect the spilled material into a suitable, closed container for disposal.[\[1\]](#)

## Disposal Plan

Proper disposal of **2-Bromo-3-chloroaniline** and its containers is mandatory to prevent environmental contamination and ensure regulatory compliance.

#### Waste Segregation and Disposal:

- Do not dispose of **2-Bromo-3-chloroaniline** down the drain.

- Collect waste containing this chemical in a designated, properly labeled, and sealed container.
- Keep halogenated waste streams separate from non-halogenated waste to facilitate proper disposal.
- Arrange for the disposal of the chemical waste through a licensed professional waste disposal service.<sup>[1]</sup>

#### Decontamination:

- All glassware and equipment that have been in contact with **2-Bromo-3-chloroaniline** must be thoroughly decontaminated before reuse or disposal.
- Wash contaminated clothing before reuse.<sup>[1]</sup>

#### First-Aid Measures:

- If swallowed: Get medical help. Rinse mouth.<sup>[1]</sup>
- If on skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.<sup>[1]</sup>
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.<sup>[1]</sup>
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.<sup>[1]</sup>

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